

# An In-depth Technical Guide to the Crystal Structure of Anhydrous Aluminum Bromide

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## Compound of Interest

Compound Name: Aluminum bromide

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This technical guide provides a comprehensive overview of the crystal structure of anhydrous **aluminum bromide** ( $\text{AlBr}_3$ ). It details the crystallographic data, experimental protocols for its determination, and a visual representation of its molecular structure. This document is intended for professionals in research and development who require a thorough understanding of the solid-state chemistry of this important Lewis acid.

## Introduction

Anhydrous **aluminum bromide** is a hygroscopic solid that is widely utilized as a catalyst in various chemical reactions, most notably in Friedel-Crafts alkylation and acylation.<sup>[1]</sup> Its efficacy as a Lewis acid is intrinsically linked to its chemical structure. In the solid state, **aluminum bromide** exists as a dimer,  $\text{Al}_2\text{Br}_6$ , a feature that significantly influences its physical and chemical properties.<sup>[1]</sup> This guide focuses on the detailed crystallographic structure of the anhydrous form.

## Crystal Structure and Properties

Anhydrous **aluminum bromide** crystallizes in a monoclinic system.<sup>[2]</sup> The fundamental structural unit is the  $\text{Al}_2\text{Br}_6$  dimer, which consists of two aluminum atoms and six bromine atoms. Within this dimer, each aluminum atom is tetrahedrally coordinated to four bromine atoms. Two of the bromine atoms act as bridging ligands, shared between the two aluminum

centers, while the other four are terminal. This arrangement results in two edge-sharing tetrahedra.

## Crystallographic Data

The crystallographic data for anhydrous **aluminum bromide** has been determined and refined over the years. The most common form crystallizes in the  $P2_1/c$  space group. Below is a summary of the key crystallographic parameters.

Parameter	Value (Berg et al., 1997)	Value (Troyanov, 1994)
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	$P2_1/c$
a (Å)	10.301(4)	10.308(2)
b (Å)	7.095(2)	7.101(2)
c (Å)	7.525(3)	7.536(4)
$\alpha$ (°)	90	90
$\beta$ (°)	96.44(3)	96.42(2)
$\gamma$ (°)	90	90
Volume (Å <sup>3</sup> )	547.0(3)	548.1
Z	2	2
Calculated Density (g/cm <sup>3</sup> )	3.34	3.33

## Atomic Coordinates

The fractional atomic coordinates for the asymmetric unit of the  $Al_2Br_6$  structure are provided below.

Atom	Wyckoff Position	x	y	z
Al	4e	0.197164	0.091748	0.550931
Br1	4e	0.403243	0.917606	0.667646
Br2	4e	0.249734	0.390586	0.510005
Br3	4e	0.92018	0.066714	0.645961

Note: The data presented is based on the findings of Berg et al. (1997).

## Experimental Protocols

The determination of the crystal structure of anhydrous **aluminum bromide** requires careful handling due to its hygroscopic nature. The primary method employed is single-crystal X-ray diffraction.

## Synthesis of Anhydrous Aluminum Bromide Single Crystals

Single crystals of anhydrous **aluminum bromide** suitable for X-ray diffraction can be prepared by the direct reaction of high-purity aluminum with bromine.

Materials:

- Aluminum turnings or powder (99.99% purity)
- Liquid bromine (99.9% purity)
- Thick-walled borosilicate glass tube

Procedure:

- A stoichiometric amount of aluminum is placed at the bottom of a thick-walled borosilicate glass tube.
- The required amount of bromine is carefully introduced into the tube.

- The tube is then evacuated and sealed under vacuum.
- The sealed tube is placed in a tube furnace with a temperature gradient. The end containing the reactants is heated to initiate the reaction, which is highly exothermic.
- After the initial reaction, the temperature is controlled to allow for the sublimation of the **aluminum bromide** product.
- Single crystals are grown from the vapor phase in a cooler region of the tube by maintaining a slight temperature gradient (e.g., 1-2 °C/cm) over an extended period. The crystals are grown directly within a glass capillary to prevent exposure to moisture.

## Single-Crystal X-ray Diffraction

Due to the reactivity of anhydrous **aluminum bromide** with moisture, the single crystal is mounted in a sealed glass capillary.

Instrumentation:

- Four-circle single-crystal X-ray diffractometer
- Graphite-monochromated Mo-K $\alpha$  radiation ( $\lambda = 0.71073 \text{ \AA}$ )
- Cryogenic system (optional, for low-temperature data collection)

Data Collection:

- A suitable single crystal is selected and mounted in a sealed glass capillary under an inert atmosphere (e.g., argon or nitrogen).
- The capillary is mounted on the goniometer head of the diffractometer.
- The unit cell parameters are determined from a preliminary set of reflections.
- Intensity data is collected at a controlled temperature (e.g., room temperature or a low temperature to reduce thermal motion). A full sphere of data is typically collected using  $\omega$  and  $\phi$  scans.

- Data is corrected for Lorentz and polarization effects. An absorption correction is applied due to the high absorption coefficient of bromine.

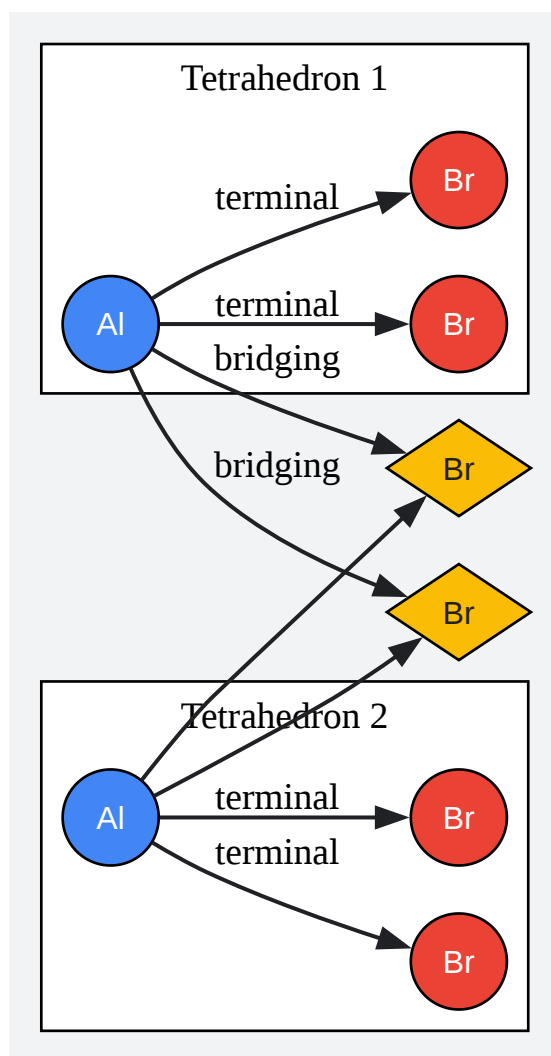
#### Structure Solution and Refinement:

- The structure is solved using direct methods.
- The positions of the aluminum and bromine atoms are located from the initial electron density map.
- The structure is refined by full-matrix least-squares on  $F^2$ . Anisotropic displacement parameters are refined for all atoms.

## Visualizations

### Dimeric Structure of $\text{Al}_2\text{Br}_6$

The following diagram illustrates the edge-sharing tetrahedral structure of the  $\text{Al}_2\text{Br}_6$  dimer in the solid state.

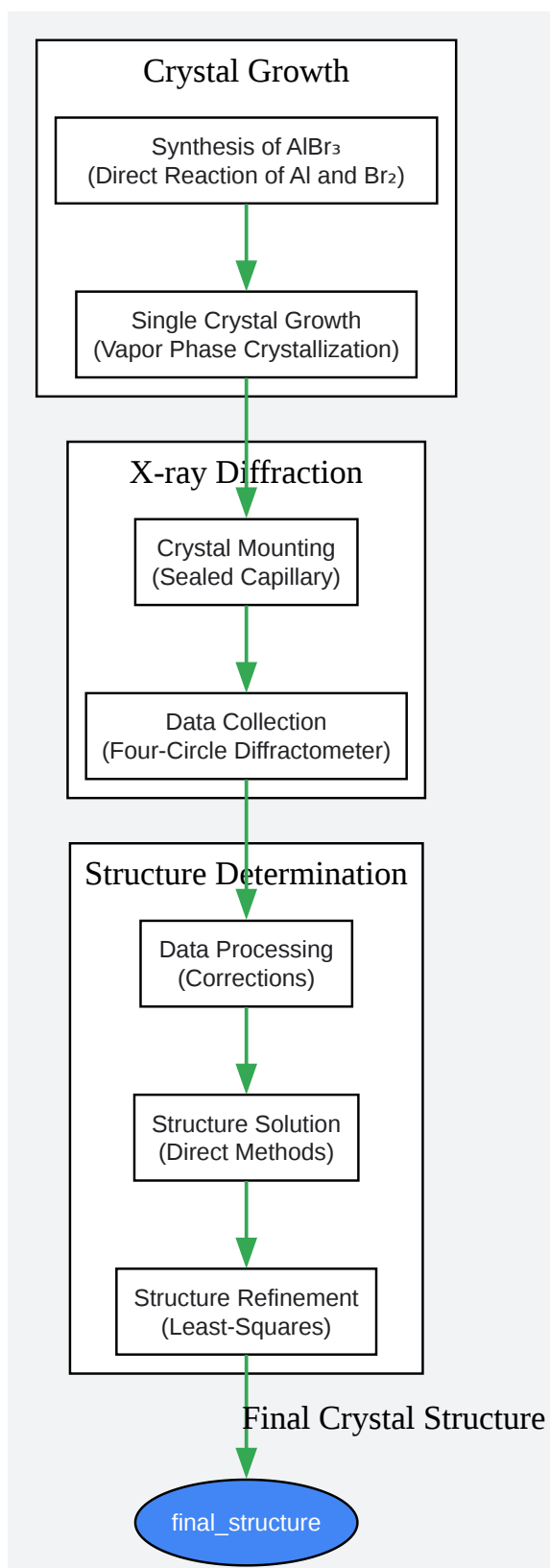


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Caption: Dimeric structure of  $\text{Al}_2\text{Br}_6$  showing bridging and terminal bromine atoms.

## Experimental Workflow for Crystal Structure Determination

The logical flow for determining the crystal structure of anhydrous **aluminum bromide** is outlined below.



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Caption: Workflow for the determination of the crystal structure of anhydrous  $\text{AlBr}_3$ .

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## References

- 1. Aluminium bromide - Wikipedia [en.wikipedia.org]
- 2. Aluminiumbromid – Wikipedia [de.wikipedia.org]
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